

Application of 5-Amino-3-(3-methoxyphenyl)isoxazole in Kinase Inhibition Assays

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Compound of Interest

Compound Name: 5-Amino-3-(3-methoxyphenyl)isoxazole

Cat. No.: B054138

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Introduction

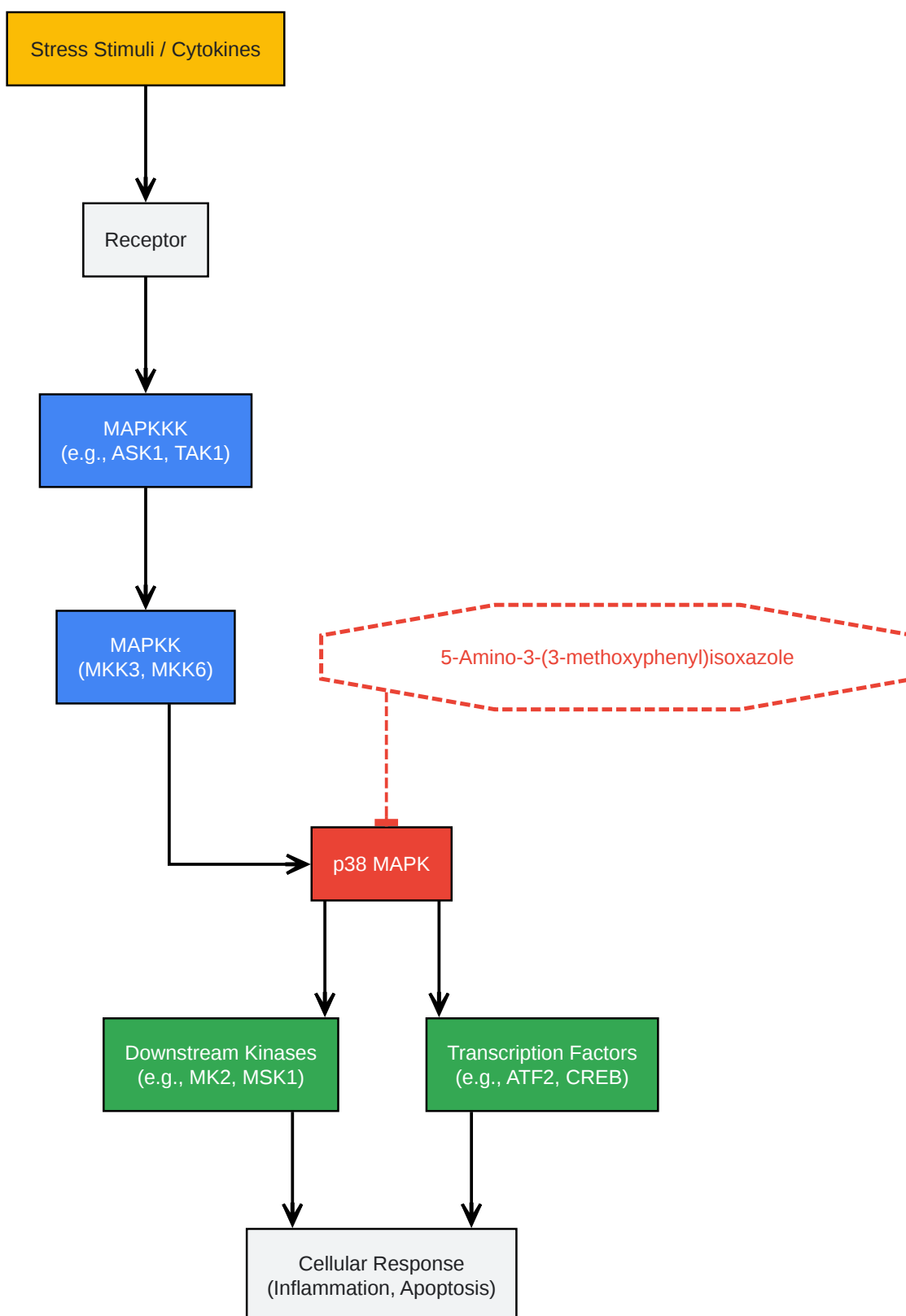
5-Amino-3-(3-methoxyphenyl)isoxazole is a heterocyclic compound belonging to the isoxazole class, a scaffold known for its diverse pharmacological activities. The isoxazole moiety is recognized as a "privileged structure" in medicinal chemistry due to its metabolic stability and its capacity for versatile functionalization, making it a valuable starting point for the development of novel therapeutic agents. Derivatives of the isoxazole core have demonstrated potential as inhibitors of various protein kinases, which are critical regulators of cellular processes. Dysregulation of kinase activity is a hallmark of many diseases, including cancer and inflammatory disorders, making them key targets for drug discovery.

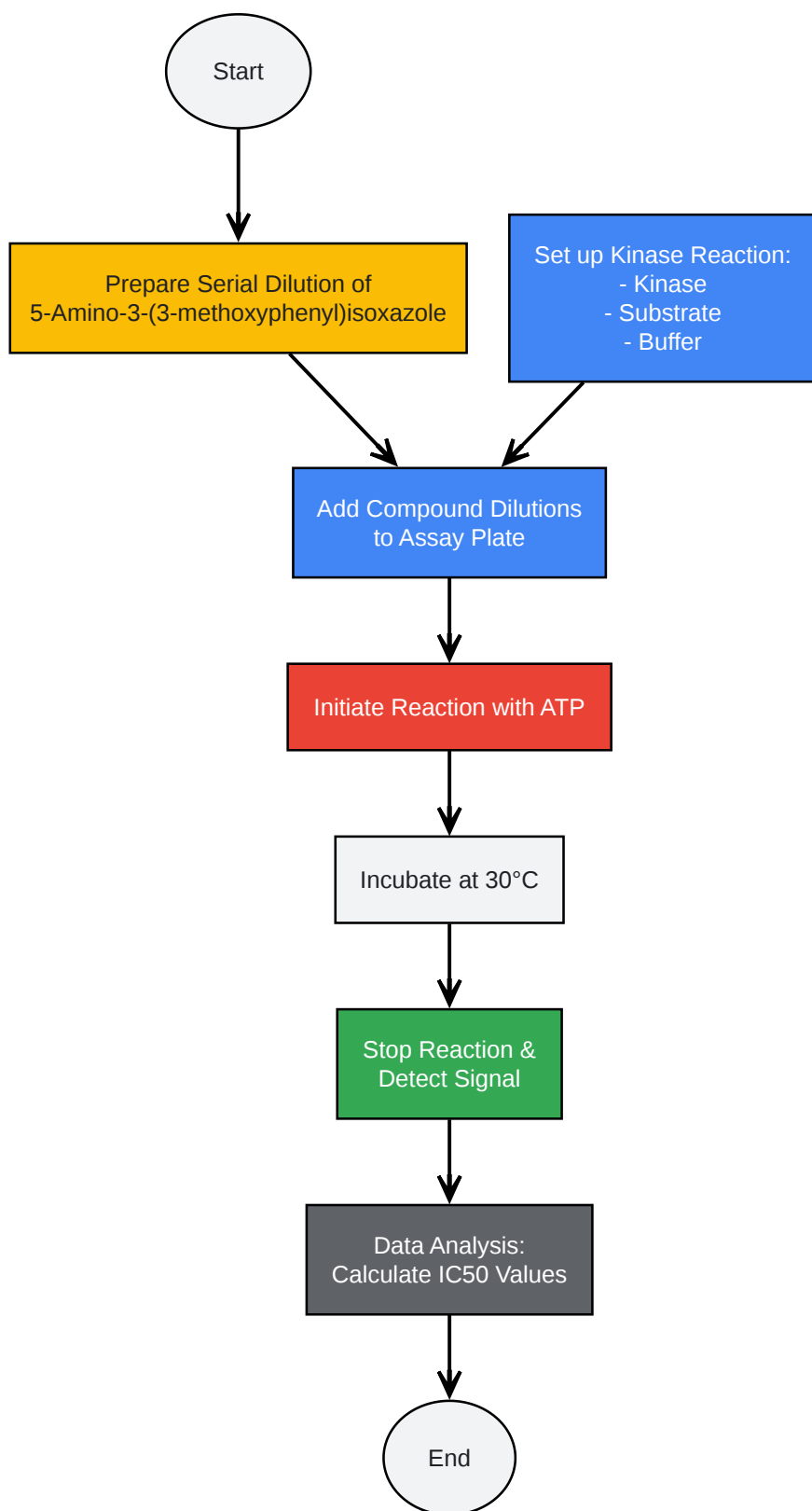
This document provides detailed application notes and experimental protocols for the utilization of **5-Amino-3-(3-methoxyphenyl)isoxazole** in kinase inhibition assays, with a particular focus on the p38 mitogen-activated protein kinase (MAPK) signaling pathway, a crucial mediator of inflammatory responses and cellular stress.

Target Signaling Pathway: p38 MAPK

The p38 MAPK pathway is a key signaling cascade that responds to a variety of extracellular stimuli, including inflammatory cytokines and environmental stress.[1][2][3] Activation of this pathway plays a central role in regulating the production of pro-inflammatory cytokines such as TNF- α and IL-6.[1] Consequently, inhibitors of p38 MAPK are of significant interest for the treatment of inflammatory diseases.

Below is a diagram illustrating the core components of the p38 MAPK signaling pathway.





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